

1,4-Dibromo-2-methylbutane material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,4-Dibromo-2-methylbutane

Cat. No.: B13605250

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An In-depth Technical Guide to the Safe Handling of 1,4-Dibromo-2-methylbutane

This guide serves as an essential resource for researchers, scientists, and drug development professionals, providing a detailed examination of the safety, handling, and emergency protocols for **1,4-Dibromo-2-methylbutane** (CAS No. 54462-66-7). Moving beyond a standard Material Safety Data Sheet (MSDS), this document elucidates the scientific rationale behind safety procedures, empowering laboratory personnel to work with this versatile reagent with confidence and a profound understanding of its characteristics.

Core Chemical Profile and Hazard Potential

1,4-Dibromo-2-methylbutane is a halogenated hydrocarbon utilized as a building block in organic synthesis. Its utility stems from the two bromine atoms, which serve as effective leaving groups in nucleophilic substitution reactions. However, this same reactivity is the foundation of its potential hazards. As an alkylating agent, it has the potential to react with biological macromolecules, necessitating stringent handling protocols.

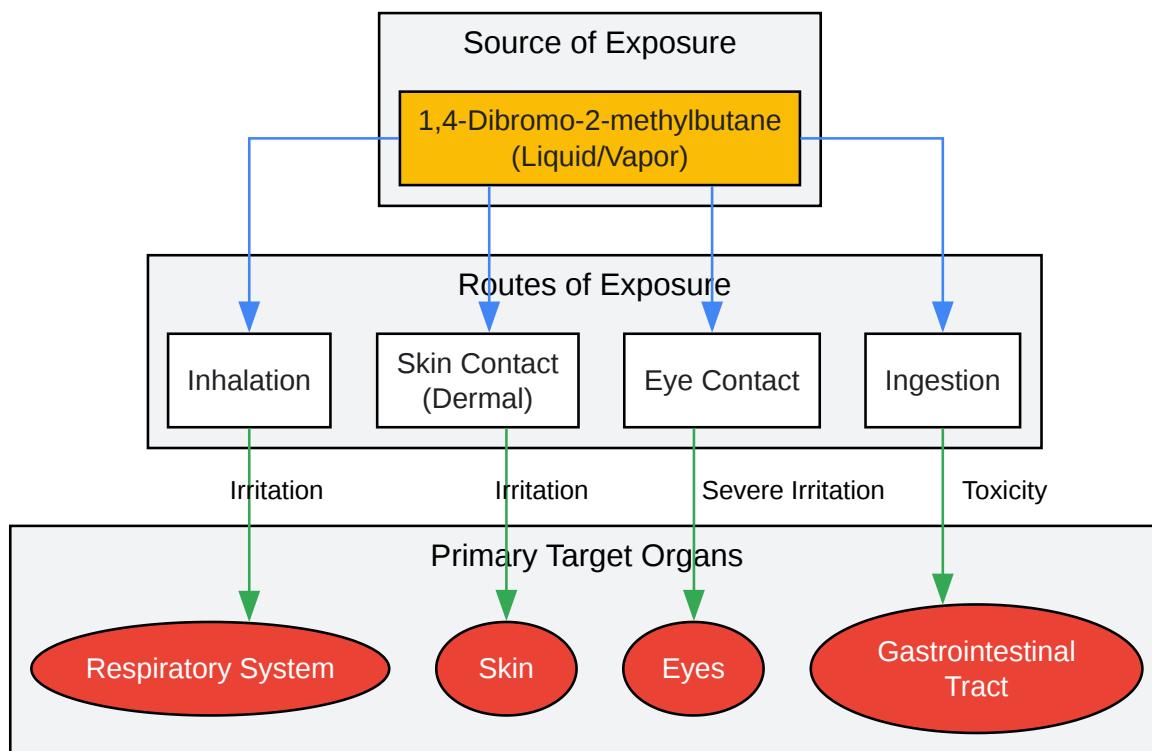
Understanding its physical properties is the first step in designing safe experimental procedures. The compound is a liquid at room temperature with a high boiling point and density greater than water.^[1] Its flash point of 73.1°C indicates that it is a combustible liquid but not highly flammable at standard ambient temperatures.^[1]

Property	Value	Source
CAS Number	54462-66-7	[1] [2]
Molecular Formula	C ₅ H ₁₀ Br ₂	[1] [2]
Molecular Weight	229.94 g/mol	[1] [2]
Appearance	Colorless liquid (Typical)	[3]
Boiling Point	198.7°C at 760 mmHg	[1]
Density	1.668 g/cm ³	[1]
Flash Point	73.1°C	[1]
Vapor Pressure	0.502 mmHg at 25°C	[1]

Toxicological Assessment and Routes of Exposure

While specific GHS hazard classifications for **1,4-Dibromo-2-methylbutane** are not extensively documented, its structural similarity to other brominated aliphatic hydrocarbons allows for a scientifically grounded hazard assessment.[\[4\]](#) Compounds like 1,4-dibromobutane and other bromoalkanes are known to be irritants and can have systemic effects.[\[5\]](#)[\[6\]](#) The primary concern is the compound's ability to cause irritation and potential damage upon contact with skin, eyes, and the respiratory tract.[\[5\]](#)[\[6\]](#)

- **Inhalation:** Inhalation of vapors or aerosols may cause respiratory irritation.[\[6\]](#) At elevated temperatures, the vapor concentration in the air increases, enhancing the inhalation risk.[\[5\]](#)
- **Skin Contact:** Direct contact can cause skin irritation.[\[6\]](#) As an alkylating agent, prolonged or repeated exposure could lead to more severe skin damage. Absorption through the skin may lead to systemic effects.[\[5\]](#)
- **Eye Contact:** The compound is expected to cause serious eye irritation. Direct contact with the liquid or high concentrations of vapor can result in significant damage.
- **Ingestion:** Ingestion is considered toxic.[\[5\]](#)



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Diagram of Exposure Pathways and Target Organs.

Proactive Exposure Control: A Multi-Layered Approach

The cornerstone of safe laboratory practice is the "Hierarchy of Controls," which prioritizes methods of risk reduction. For a chemical like **1,4-Dibromo-2-methylbutane**, this hierarchy is implemented as follows:

- Engineering Controls: This is the most critical layer of protection. All work must be conducted in a certified chemical fume hood to contain vapors and prevent inhalation exposure.[6] An eyewash station and a safety shower must be readily accessible and tested regularly.[7][8]
- Administrative Controls: Laboratories must establish Standard Operating Procedures (SOPs) for the use of this chemical. All personnel must be thoroughly trained on these procedures and the specific hazards of the compound before commencing work.

- Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. It should never be used as a substitute for robust engineering controls.

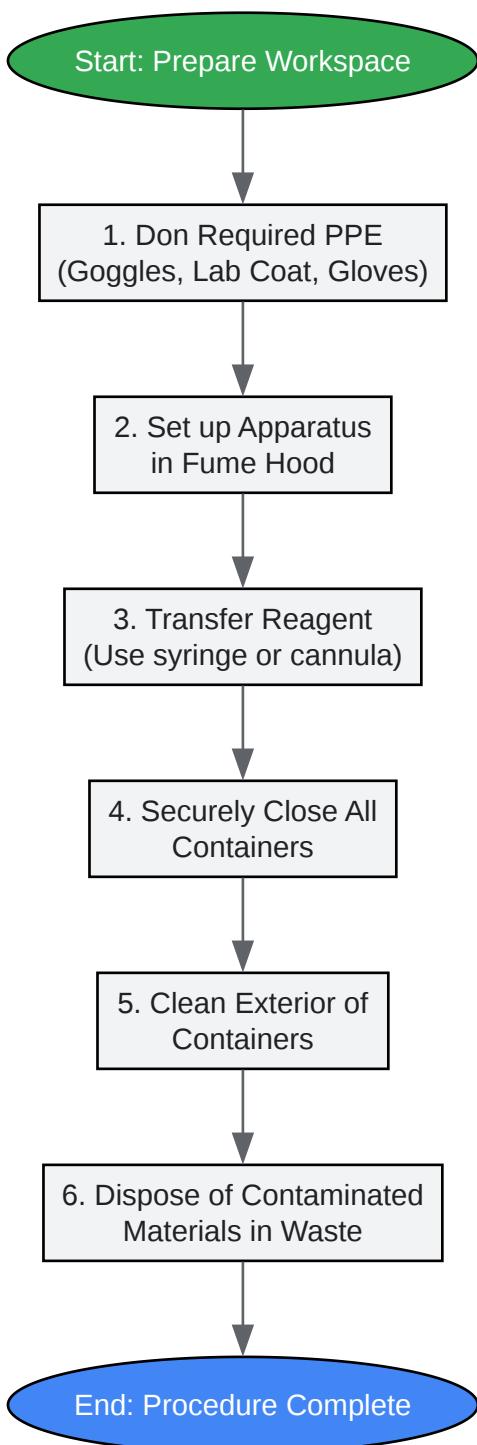
PPE Item	Specification	Rationale & Verification
Eye/Face Protection	Chemical splash goggles or a full-face shield.	Must conform to EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [6] [9] This provides a seal around the eyes to protect against splashes and vapors.
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene).	Inspect gloves for integrity before each use. Dispose of contaminated gloves properly to avoid cross-contamination. [10] Change gloves immediately if contact is suspected.
Skin & Body Protection	Flame-retardant lab coat, long pants, and closed-toe shoes.	A lab coat provides a removable barrier in case of a splash. Flame-retardant material is prudent given the compound's combustibility.
Respiratory Protection	Not typically required if work is performed in a fume hood.	If engineering controls fail or for emergency response, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [9]

Protocols for Safe Handling, Storage, and Disposal

Adherence to validated protocols is essential for ensuring safety and experimental reproducibility.

Experimental Workflow: Liquid Transfer Protocol

This protocol outlines the steps for safely transferring the reagent from a storage container to a reaction vessel inside a chemical fume hood.



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A typical experimental workflow for handling the reagent.

- Preparation: Before handling the chemical, ensure all required PPE is worn correctly.[9] Set up all necessary glassware and equipment within the fume hood to minimize movement of the open container.
- Handling: Keep the container tightly closed when not in use. When transferring, use tools like a syringe or cannula to minimize exposure. Avoid breathing vapors.[9] Take precautionary measures against static discharge, especially when transferring larger quantities.
- Storage: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[5][9] It should be stored locked up and away from incompatible materials such as strong oxidizing agents to prevent hazardous reactions.[5][6]
- Disposal: Dispose of waste materials and empty containers in accordance with all local, state, and federal regulations. This material should be treated as hazardous waste.

Emergency Response Protocols

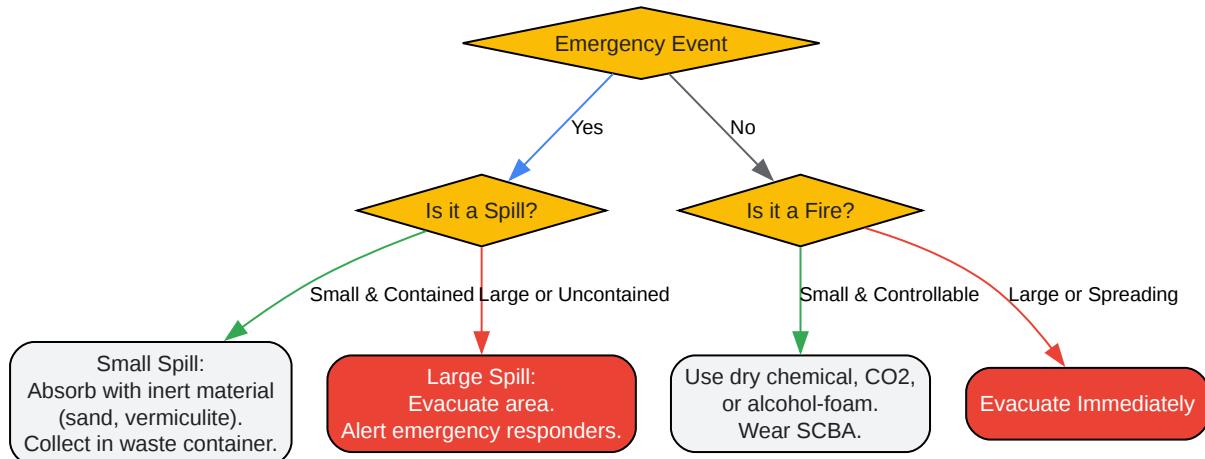
Rapid and correct response during an emergency can significantly mitigate harm.

First-Aid Measures

Exposure Route	Immediate Action
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [11]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of running water and soap for at least 15 minutes. [5] Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. [9] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting. [9] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or physician immediately. [12]

In all cases of exposure, show the Safety Data Sheet to the attending medical professional.

Spill and Fire Response



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- To cite this document: BenchChem. [1,4-Dibromo-2-methylbutane material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13605250#1-4-dibromo-2-methylbutane-material-safety-data-sheet-msds]

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